

# 4-Bromo-3-methylthiophene-2-carbaldehyde

## CAS number and identifiers

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### Compound of Interest

Compound Name: 4-Bromo-3-methylthiophene-2-carbaldehyde

Cat. No.: B112441

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## Technical Guide: 4-Bromo-3-methylthiophene-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-methylthiophene-2-carbaldehyde**, a valuable heterocyclic building block in organic synthesis. Due to its specific substitution pattern, this compound serves as a key intermediate for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. While a dedicated CAS number for this aldehyde is not readily found in major chemical databases, this guide details its probable synthetic routes from commercially available precursors and provides relevant chemical data.

## Chemical Identifiers and Properties

Given the absence of a specific CAS number for **4-Bromo-3-methylthiophene-2-carbaldehyde**, this section provides identifiers for its most immediate and stable precursors: 4-Bromo-3-methylthiophene-2-carboxylic acid and its corresponding methyl ester. These compounds are the logical starting points for the synthesis of the target aldehyde.

Table 1: Identifiers for Precursor Compounds

Identifier	4-Bromo-3-methylthiophene-2-carboxylic acid	Methyl 4-bromo-3-methylthiophene-2-carboxylate
CAS Number	265652-39-9[1]	265652-38-8[2][3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO <sub>2</sub> S[1]	C <sub>7</sub> H <sub>7</sub> BrO <sub>2</sub> S[2][3]
IUPAC Name	4-bromo-3-methylthiophene-2-carboxylic acid	methyl 4-bromo-3-methylthiophene-2-carboxylate[3]
Synonyms	2-Thiophenecarboxylic acid, 4-bromo-3-methyl-[1]	4-bromo-3-methyl-2-Thiophenecarboxylic acid methyl ester[3]
InChI Key	TUVDPNVBUMLEHW-UHFFFAOYSA-N	ZTDYZXWQADNRRI-UHFFFAOYSA-N[2][3]
SMILES	CC1=C(C(=O)O)SC=C1Br	COC(=O)C1=C(C)C(Br)=CS1

Table 2: Physicochemical Properties of Precursor Compounds

Property	4-Bromo-3-methylthiophene-2-carboxylic acid	Methyl 4-bromo-3-methylthiophene-2-carboxylate
Molecular Weight	221.07 g/mol	235.10 g/mol [3]
Appearance	Solid	Solid[2]
Purity (Typical)	≥98%	≥97%[2]
Storage Temperature	4°C, under nitrogen	-

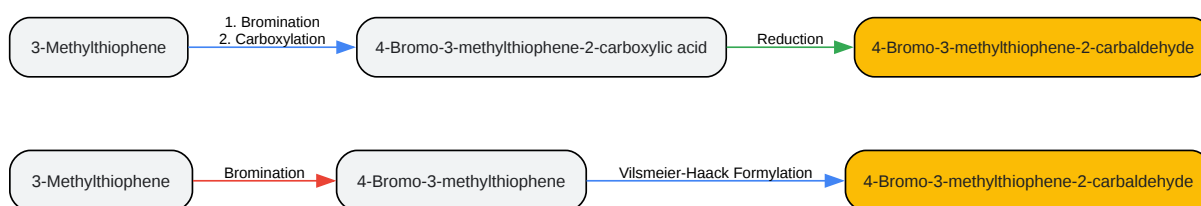
## Synthetic Pathways

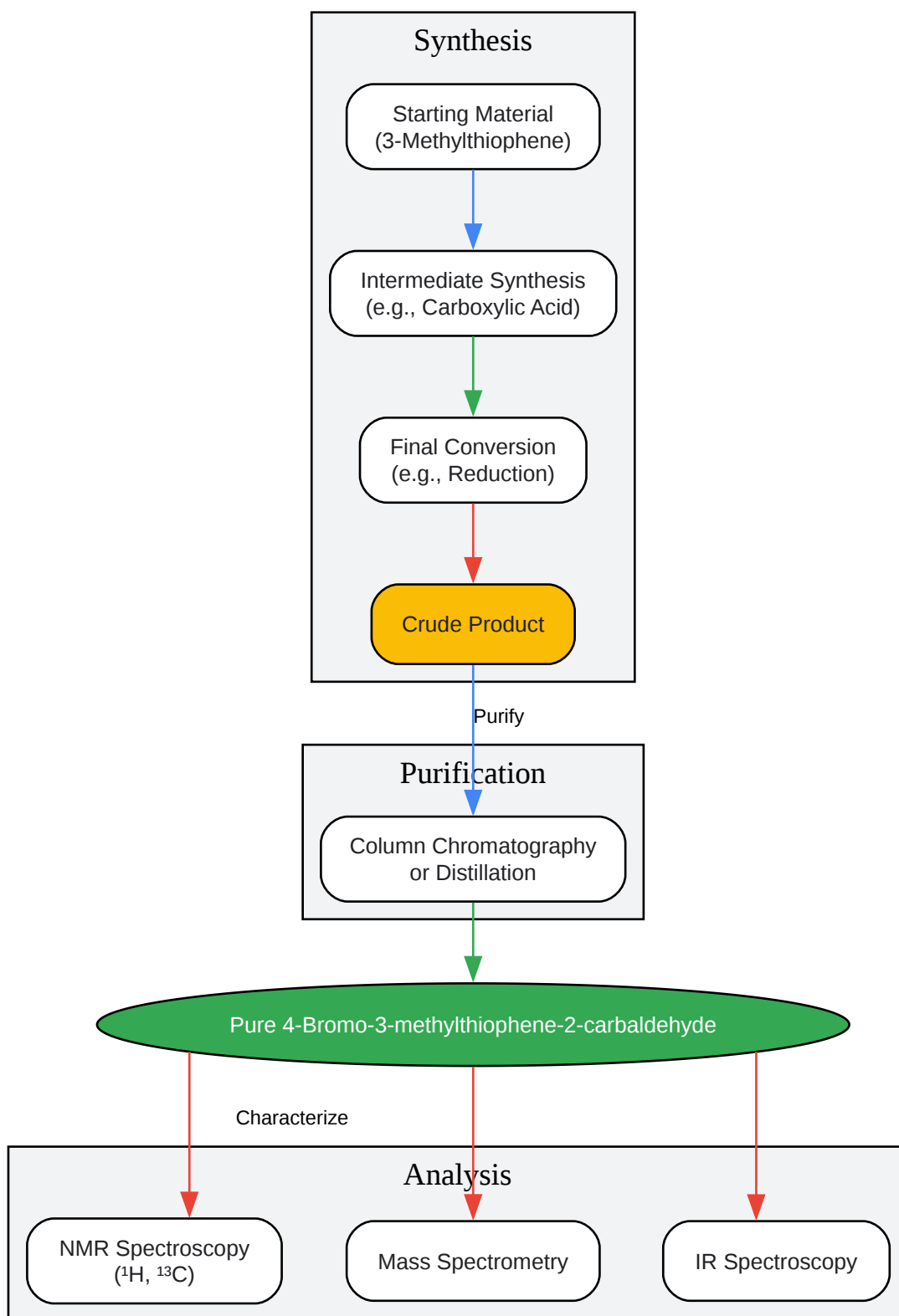
The synthesis of **4-Bromo-3-methylthiophene-2-carbaldehyde** can be approached through two primary logical pathways starting from commercially available 3-methylthiophene. The first

involves the synthesis of the corresponding carboxylic acid followed by its reduction. The second involves direct formylation of a brominated 3-methylthiophene derivative.

## Synthesis via Carboxylic Acid Intermediate

This is a robust and common strategy for the preparation of aldehydes. It involves the synthesis of 4-Bromo-3-methylthiophene-2-carboxylic acid, which is then reduced to the desired aldehyde.





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## References

- 1. CAS 265652-39-9: 4-Bromo-3-methyl-2-thiophenecarboxylic ac... [cymitquimica.com]
- 2. Methyl 4-bromo-3-methylthiophene-2-carboxylate [cymitquimica.com]
- 3. Methyl 4-bromo-3-methylthiophene-2-carboxylate | C7H7BrO2S | CID 59212115 - PubChem [pubchem.ncbi.nlm.nih.gov]
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